

tribromoacetic acid incompatibility with strong oxidizing agents and bases

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tribromoacetic acid

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Technical Support Center: Tribromoacetic Acid

Welcome to the technical support center for **tribromoacetic acid**. This resource is designed for researchers, scientists, and drug development professionals to ensure the safe and effective handling of **tribromoacetic acid** in a laboratory setting. Below you will find frequently asked questions and troubleshooting guides related to its incompatibility with strong oxidizing agents and bases.

Frequently Asked Questions (FAQs)

Q1: What is **tribromoacetic acid** and what are its primary hazards?

Tribromoacetic acid (TBAA) is a halogenated acetic acid with the chemical formula $C_2HBr_3O_2$. It appears as a white to yellowish crystalline powder.^{[1][2]} The primary hazard associated with **tribromoacetic acid** is its corrosivity; it can cause severe skin burns and eye damage.^{[2][3][4]} It is stable under normal conditions but is incompatible with strong oxidizing agents and bases.^{[5][6][7][8]}

Q2: Why is **tribromoacetic acid** incompatible with strong bases? What happens when they are mixed?

As a strong acid (predicted pKa of approximately 0.22), **tribromoacetic acid** will undergo a vigorous exothermic (heat-generating) neutralization reaction with strong bases.^{[5][8]} This can cause a rapid increase in temperature and pressure, potentially leading to boiling, splashing of

corrosive materials, and container rupture. The reaction involves the transfer of a proton from the acid to the base.[9]

Q3: Why is **tribromoacetic acid** incompatible with strong oxidizing agents?

Strong oxidizing agents can react with **tribromoacetic acid** in a way that may lead to a fire or explosion.[10] Oxidizers can accelerate the decomposition of organic compounds like **tribromoacetic acid**, potentially leading to a rapid release of energy and hazardous gases.[11] This reaction can be spontaneous at room temperature or may be initiated by slight heating.[10]

Q4: What are the hazardous decomposition products of these incompatible reactions?

When **tribromoacetic acid** decomposes, especially under heat or in reaction with incompatible materials, it can release toxic and corrosive gases.[12] Hazardous decomposition and combustion products include carbon monoxide (CO), carbon dioxide (CO₂), and hydrogen bromide (HBr) gas.[1][5][12] Hydrogen bromide is a particularly hazardous, corrosive gas.

Q5: What are some examples of strong bases and strong oxidizing agents to avoid mixing with **tribromoacetic acid**?

It is crucial to prevent **tribromoacetic acid** from coming into contact with the substances listed in the table below. This is not an exhaustive list, and any chemical with similar properties should also be considered incompatible.

Q6: How should I properly store **tribromoacetic acid**?

Store **tribromoacetic acid** in a cool, dry, and well-ventilated area, away from incompatible substances.[13] The container should be kept tightly closed.[13][12] It is also noted to be sensitive to light and moisture, so storage in light-resistant, sealed containers is recommended.[1] Store in a designated corrosives area.[13]

Data Summary

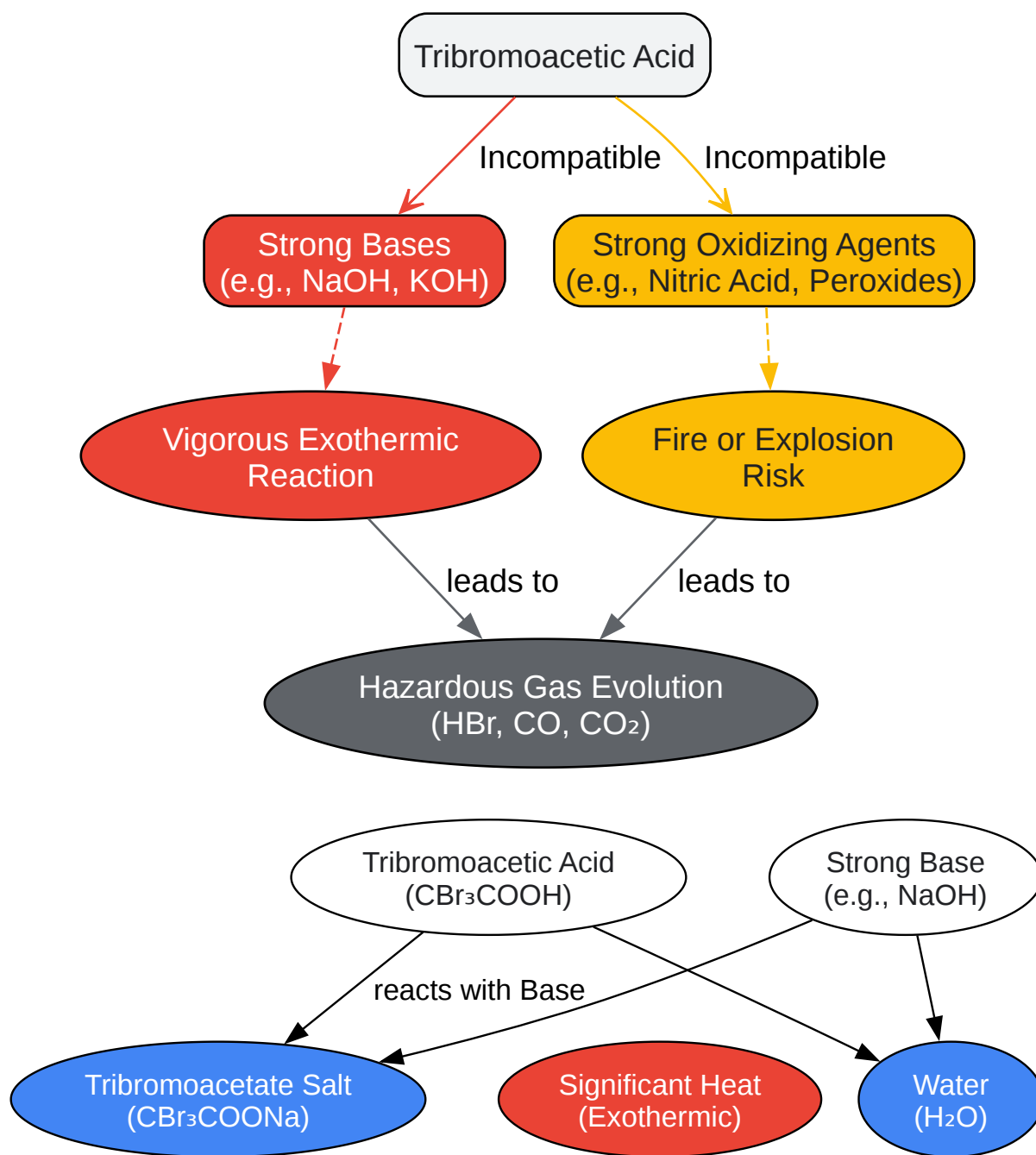
Table 1: Physicochemical Properties of Tribromoacetic Acid

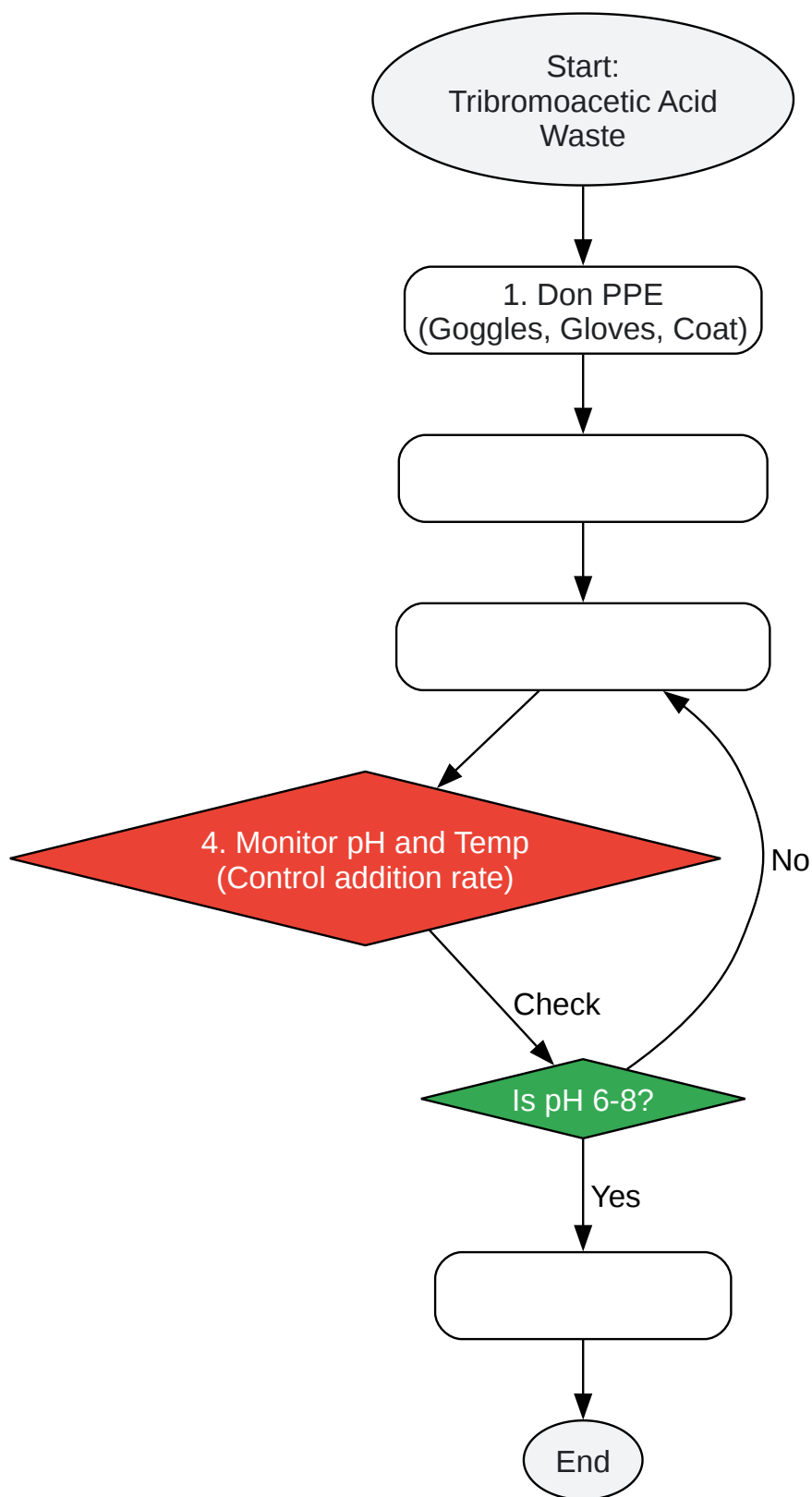
Property	Value
CAS Number	75-96-7[1][6]
Molecular Formula	C ₂ HBr ₃ O ₂ [2][6]
Appearance	White to light yellow crystalline powder[1][13]
Melting Point	130 - 133 °C[2]
Boiling Point	245 °C (decomposes)[2][12]
pKa	~0.22 (Predicted)[5][6][8]
Water Solubility	Soluble[5][6][7][8]

Table 2: Incompatible Materials with Tribromoacetic Acid

Class	Examples
Strong Bases	Sodium hydroxide, Potassium hydroxide, Calcium hydroxide, Amines, Sodium carbonate[14][15][16][17][18]
Strong Oxidizing Agents	Nitric acid, Perchloric acid, Peroxides (e.g., Hydrogen peroxide), Permanganates (e.g., Potassium permanganate), Chromates, Hypochlorites[10][14][18][19]
Metals	May be corrosive to metals[1]

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- To cite this document: BenchChem. [tribromoacetic acid incompatibility with strong oxidizing agents and bases]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b166820#tribromoacetic-acid-incompatibility-with-strong-oxidizing-agents-and-bases]

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